

HPLC method development for trisodium glycyrrhizate quantification

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Compound of Interest

Compound Name: *Trisodium Glycyrrhizate*

CAS No.: *71277-78-6*

Cat. No.: *B1326314*

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Application Note: High-Performance Liquid Chromatography (HPLC) Method Development for **Trisodium Glycyrrhizate** Quantification

Part 1: Introduction & Scientific Rationale

Trisodium Glycyrrhizate (TSG) is the trisodium salt of Glycyrrhizic Acid (GA), a triterpenoid saponin derived from licorice roots (*Glycyrrhiza glabra*). While GA is the bioactive moiety, the trisodium salt is frequently used in pharmaceutical and cosmetic formulations due to its superior water solubility and stability.

The Chromatographic Challenge: The "Salt-to-Acid" Principle

Developing a method for TSG requires a fundamental understanding of its behavior in solution. TSG (

) dissociates rapidly in aqueous mobile phases.

- Neutral pH: In a neutral mobile phase, the three carboxyl groups are partially ionized, leading to peak broadening, tailing, and poor reproducibility.
- Acidic pH (Recommended): By lowering the mobile phase pH (typically < 3.0), we suppress the ionization of the carboxyl groups (values approx. 3.9, 4.5, and 5.2). This forces the analyte into its non-ionized (protonated) acid form, increasing hydrophobicity and ensuring sharp, symmetrical peaks on C18 columns.

Therefore, this protocol analyzes **Trisodium Glycyrrhizate** as Glycyrrhizic Acid. The final quantification is achieved mathematically using the molar mass ratio.

Part 2: Method Development Strategy

Column Selection

- Stationary Phase: C18 (Octadecylsilane) is the industry standard.
- Pore Size: 100 Å is sufficient for this small molecule (MW ~889 Da).
- End-capping: Essential. Residual silanols on the silica surface can interact with the sugar moieties of glycyrrhizin, causing tailing. Use a "Base Deactivated" or fully end-capped column.
 - Recommended: Agilent Zorbax SB-C18 or Phenomenex Luna C18(2).

Mobile Phase Chemistry

- Buffer: Phosphate buffer (pH 2.5) is preferred for UV detection due to its transparency and high buffering capacity at low pH.
- Modifier: Acetonitrile (ACN) provides sharper peaks and lower backpressure compared to Methanol for this large molecule.
- Gradient vs. Isocratic:
 - Isocratic: Sufficient for raw material assay (Assay > 98%).

- Gradient: Required for stability-indicating methods to separate the hydrolysis product, 18

-Glycyrrhetic Acid (GA-Aglycone), which elutes much later due to the loss of the hydrophilic sugar chain.

Detection

- Wavelength: 254 nm.^{[1][2][3][4]}

- Mechanism: The

-unsaturated ketone (enone) in the triterpene backbone exhibits strong absorption at 250–254 nm.

Part 3: Standard Operating Protocol (SOP)

Chromatographic Conditions

Parameter	Specification
Column	C18, 250 x 4.6 mm, 5 µm (e.g., Zorbax SB-C18)
Mobile Phase A	0.1% Orthophosphoric Acid in Water (pH ~2.5)
Mobile Phase B	Acetonitrile (HPLC Grade)
Flow Rate	1.0 mL/min
Injection Volume	10 µL
Column Temp	30°C (Controlled temperature is critical for retention stability)
Detection	UV @ 254 nm
Run Time	20 minutes (Isocratic) or 35 minutes (Gradient)

Gradient Program (Stability Indicating)

Use this mode if analyzing formulated products or checking for degradation.

Time (min)	Mobile Phase A (%)	Mobile Phase B (%)	Event
0.0	80	20	Start
10.0	60	40	Elution of Glycyrrhizin
25.0	20	80	Elution of Impurities (Aglycone)
28.0	20	80	Wash
28.1	80	20	Re-equilibration
35.0	80	20	Stop

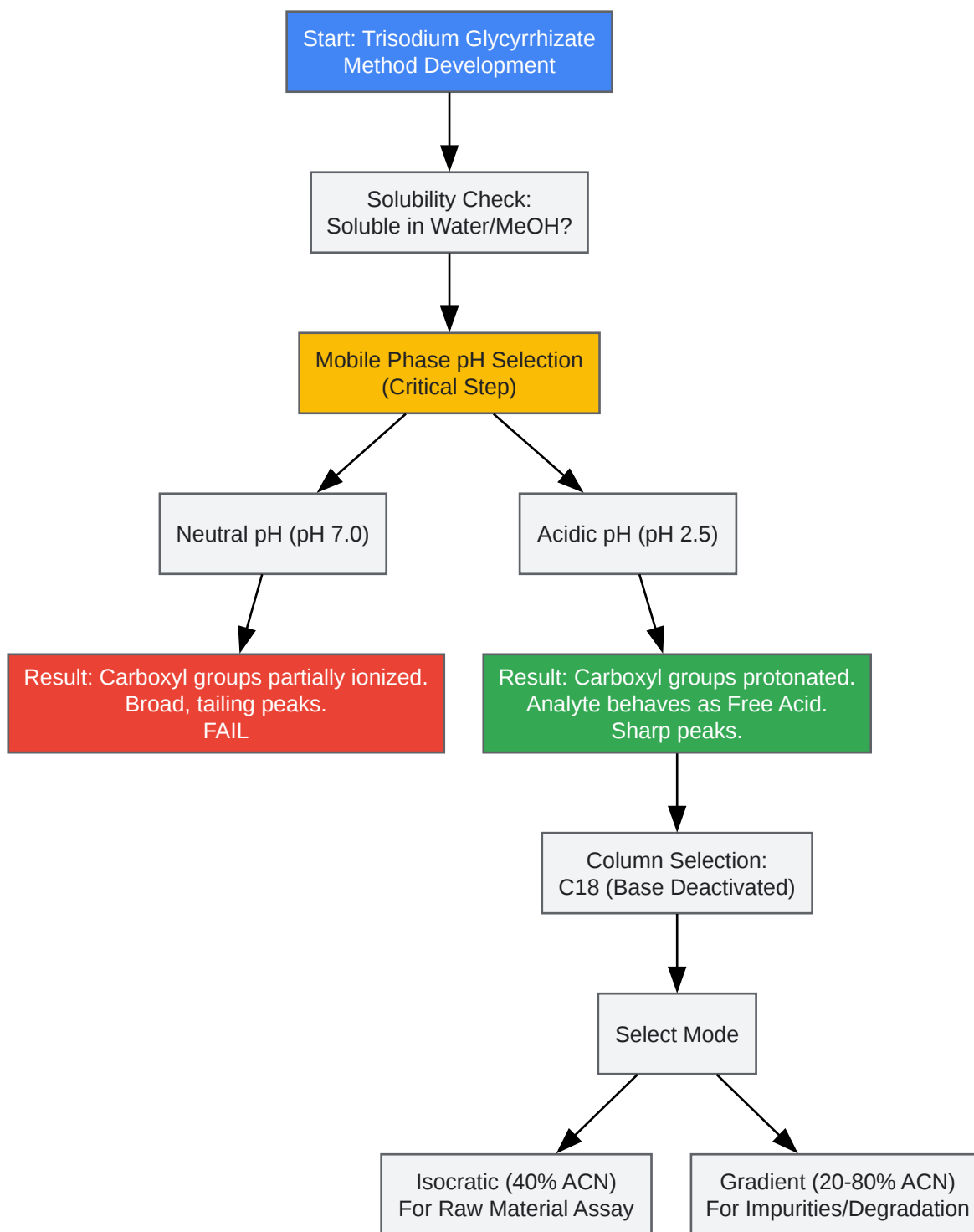
Standard & Sample Preparation

Diluent: Methanol:Water (50:50 v/v). Note: TSG is soluble in water, but adding methanol prevents precipitation of the free acid form if the pH shifts.

- Stock Standard Solution (0.5 mg/mL):
 - Weigh 50 mg of Monoammonium Glycyrrhizinate Reference Standard (USP/EP). Note: Pure **Trisodium Glycyrrhizate** standards are rare; Pharmacopeias typically supply the Ammonium salt.
 - Dissolve in Diluent to 100 mL.
- Sample Solution (0.5 mg/mL):
 - Weigh 50 mg of **Trisodium Glycyrrhizate** raw material.
 - Dissolve in Diluent to 100 mL.
 - Filter through 0.45 µm PTFE filter.

Part 4: Visualization & Logic

Workflow: Method Logic & Decision Tree



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Caption: Decision tree illustrating the critical requirement for acidic mobile phase to suppress ionization and ensure peak symmetry.

Part 5: Calculation & Quantification

Since the reference standard is often Monoammonium Glycyrrhizinate or Glycyrrhizic Acid, you must convert the results to **Trisodium Glycyrrhizate**.

Where:

- = Concentration of Reference Standard (mg/mL)
- = Peak Area of Sample
- = Peak Area of Standard
- = Purity of Standard (decimal, e.g., 0.98)
- CF (Conversion Factor) = Ratio of Molecular Weights

Molecular Weights:

- Glycyrrhizic Acid (): 822.93 g/mol
- Monoammonium Glycyrrhizinate (): 839.97 g/mol
- **Trisodium Glycyrrhizate** (): 888.89 g/mol

Example CFs:

- If Std is Glycyrrhizic Acid:
- If Std is Monoammonium Salt:

Part 6: Validation Parameters (ICH Q2(R1))

To ensure the method is trustworthy, perform the following validation steps:

Parameter	Protocol	Acceptance Criteria
System Suitability	Inject Standard 5 times.	RSD of Area < 2.0%; Tailing Factor < 1.5; Plate Count > 2000.
Linearity	Prepare 5 levels (50% to 150% of target conc).	. [1] [5]
Accuracy	Spike Placebo at 80%, 100%, 120%.	Recovery 98.0% – 102.0%.
Specificity	Inject Mobile Phase, Placebo, and Impurity Markers (18 -Glycyrrhetic acid).	No interference at retention time of Glycyrrhizin.

Part 7: References

- United States Pharmacopeia (USP). Ammonium Glycyrrhizate Monograph. USP-NF.[\[6\]](#)[\[7\]](#)[\[8\]](#)
[Link](#)
- European Pharmacopoeia (Ph. Eur.). Glycyrrhizic Acid Monograph 01/2008:1622. [Link](#)
- Esmaeili, S., et al. (2019). Determination of Glycyrrhizic Acid in Glycyrrhiza glabra Extract by HPLC. Journal of Chromatographic Science. [Link](#)
- Phenomenex. Application Note: Separation of Glycyrrhizic Acid and Impurities on Luna C18. [Link](#)
- ICH Guidelines. Validation of Analytical Procedures: Text and Methodology Q2(R1). [Link](#)

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Sources

- [1. researchgate.net \[researchgate.net\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. agilent.com \[agilent.com\]](#)
- [4. actascientific.com \[actascientific.com\]](#)
- [5. Quantitative analysis of Glycyrrhizic acid from a polyherbal preparation using liquid chromatographic technique - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. Ammonium Glycyrrhizate \[doi.usp.org\]](#)
- [7. trungtamthuoc.com \[trungtamthuoc.com\]](#)
- [8. scribd.com \[scribd.com\]](#)
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